Essential Safety and Operational Guide for Handling MHY 553

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Compound of Interest

Compound Name:	*MHY 553*
CAS No.:	*6265-56-1*
Cat. No.:	*B3054977*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, application, and disposal of **MHY 553**, a novel Peroxisome Proliferator-Activated Receptor α (PPARα) agonist.

This document provides critical safety protocols and detailed operational procedures for the laboratory use of **MHY 553** (CAS No. 6265-56-1). Adherence to these guidelines is essential to ensure personal safety and experimental integrity.

Immediate Safety and Handling

MHY 553, with the IUPAC name 4-(benzo[d]thiazol-2-yl)benzene-1,3-diol, is a solid yellow powder.[1] While comprehensive toxicological properties have not been fully investigated, it should be handled with care as a potentially hazardous substance.[1]

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to determine the necessary PPE for specific laboratory procedures.[2][3] The following table summarizes the recommended PPE when handling **MHY 553**.

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Protection Type	Recommended Equipment	Purpose
Eye and Face	Safety glasses or goggles. A face shield may be necessary for splash hazards.[1][4]	To protect against chemical splashes, dust, and flying particles.[4][5]
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene).[1][4]	To prevent skin contact with the compound.[1]
Body	Laboratory coat.[1]	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or a chemical fume hood is recommended to avoid inhalation of dust or aerosols.[1][6]	To prevent respiratory irritation or potential systemic effects from inhalation.[1]

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

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Operational Plans

MHY 553 is a PPARα agonist that has been shown to alleviate hepatic steatosis by increasing fatty acid oxidation and reducing inflammation.[7][8]

Experimental Protocols

The following are key experimental protocols adapted from the study by Kim et al. (2017), "Novel PPARα agonist MHY553 alleviates hepatic steatosis by increasing fatty acid oxidation and decreasing inflammation during aging."[7][8]

In Vivo Study in Rats:

- Animal Model: Young (8-week-old) and old (72-week-old) male Sprague-Dawley rats.
- Dosage and Administration: **MHY 553** administered orally.
- Objective: To evaluate the effect of **MHY 553** on aging-induced hepatic steatosis.[8]
- Key Finding: **MHY 553** administration markedly ameliorated aging-induced hepatic steatosis without altering body weight or liver injury markers.[7][8]

In Vitro Study in HepG2 Cells:

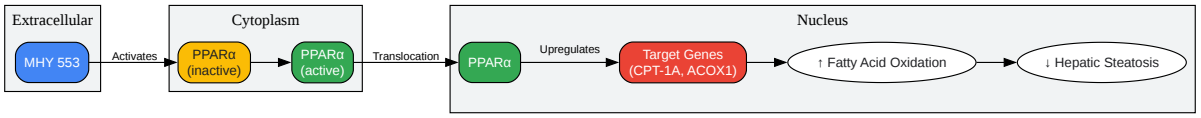
- Cell Line: Human hepatoma cell line (HepG2).
- Treatment: Induction of lipid accumulation using the LXR agonist T0901317.
- Objective: To assess the direct effect of **MHY 553** on triglyceride accumulation in liver cells.[8][9]
- Key Finding: **MHY 553** inhibited triglyceride accumulation induced by the LXR agonist.[7][8]

Signaling Pathway of MHY 553 in Hepatic Steatosis

MHY 553 functions as a PPARα agonist. Upon activation, PPARα translocates to the nucleus and upregulates the expression of genes involved in fatty acid β-oxidation, such as Carnitine Palmitoyltransferase 1A (CPT-1A) and Acyl-CoA Oxidase 1 (ACOX1).[7][8] This leads to

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increased fatty acid breakdown and a reduction in lipid accumulation in the liver. Concurrently, **MHY 553** has been observed to suppress the expression of inflammatory markers.[7][8]



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MHY 553 signaling pathway in alleviating hepatic steatosis.

Disposal Plan

Proper disposal of **MHY 553** and associated contaminated materials is crucial to prevent environmental contamination.

Waste Segregation and Collection

- Solid Waste: Unused or expired **MHY 553** powder should be collected in a designated, clearly labeled, and sealed hazardous waste container.[6]
- Contaminated Materials: All materials that have come into contact with **MHY 553**, such as pipette tips, gloves, and weighing papers, must be disposed of in the same hazardous chemical waste container.[6]

Disposal Procedure

- Containerization: Ensure all waste is stored in compatible, leak-proof containers.[10][11]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name "**MHY 553**".
- Institutional Guidelines: Contact your institution's Environmental Health and Safety (EHS) department or equivalent office to arrange for the pickup and disposal of the hazardous waste.[6] They will ensure compliance with all federal, state, and local regulations.[12]

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Under no circumstances should **MHY 553** be disposed of down the drain or in regular trash.[6]

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